

Technical Guide: Spectral Characterization of 4-Bromo-5-fluoro-2-iodobenzoic Acid

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-iodobenzoic acid
Cat. No.: B8064803

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Executive Summary & Scaffold Utility

4-Bromo-5-fluoro-2-iodobenzoic acid (CAS: 1870155-80-8) is a high-value trisubstituted benzene scaffold used primarily in medicinal chemistry for fragment-based drug discovery (FBDD). Its structural uniqueness lies in its orthogonal reactivity:

- Iodide (C2): Highly reactive for Sonogashira or Suzuki couplings (favored site for first diversification).
- Bromide (C4): Secondary handle for cross-coupling, requiring forcing conditions or specialized catalysts after C2 is substituted.
- Fluoride (C5): Provides metabolic stability and can serve as a handle for S_NAr reactions if activated by electron-withdrawing groups.
- Carboxylic Acid (C1): Anchor point for amide coupling or heterocycle formation (e.g., benzimidazoles, quinazolinones).

This guide provides the spectral fingerprints required to validate this compound, distinguishing it from common regioisomeric impurities like 2-bromo-5-fluoro-4-iodobenzoic acid.

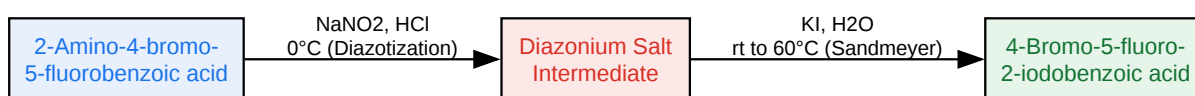
Compound Profile

Property	Data
IUPAC Name	4-Bromo-5-fluoro-2-iodobenzoic acid
CAS Number	1870155-80-8
Molecular Formula	C ₇ H ₃ BrFIO ₂
Exact Mass	343.8345 (⁷⁹ Br), 345.8325 (⁸¹ Br)
Appearance	Off-white to pale yellow solid
Solubility	DMSO, Methanol, Ethyl Acetate; insoluble in water (unless basified)

Synthesis & Preparation Context

Understanding the synthesis is critical for interpreting spectral impurities. The standard route involves a Sandmeyer reaction from the corresponding anthranilic acid derivative.

Synthetic Workflow (Graphviz)



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Figure 1: Synthesis pathway via Sandmeyer iodination. Impurities often include unreacted amine or hydro-deaminated byproducts (4-bromo-3-fluorobenzoic acid).

Spectral Atlas

A. ¹H NMR Spectroscopy (Proton NMR)

The ^1H NMR spectrum is distinct due to the "para" relationship of the protons in the 1,2,4,5-substitution pattern, though they are technically para to substituents, not each other.

Solvent: DMSO-d_6 (Recommended due to solubility and COOH proton exchange). Frequency: 400 MHz or higher.

Shift (δ , ppm)	Multiplicity	Integral	Assignment	Structural Logic
13.5 - 14.0	Broad Singlet (br s)	1H	-COOH	Acidic proton; shift varies with concentration/water content.
8.15 - 8.25	Doublet (d)	1H	H6 (Ar-H)	Diagnostic Peak. Ortho to F and Ortho to COOH. The large coupling constant ($J \approx 7.5 - 9.0$ Hz) corresponds to $^3J_{\text{H-F}}$ coupling.
7.95 - 8.05	Doublet (d) or Singlet	1H	H3 (Ar-H)	Ortho to I and Ortho to Br. Appears as a singlet or a doublet with small coupling ($J \approx 5.5 - 6.5$ Hz) due to $^4J_{\text{H-F}}$ (meta-coupling).

Interpretation Notes:

- H6 (Ortho-F): This proton is significantly deshielded by the adjacent carboxylic acid and the fluorine. The coupling to fluorine ($^3J_{\text{HF}}$) is the most reliable confirmation of the 5-fluoro

position relative to H6.

- H3 (Ortho-I): The iodine atom exerts a "heavy atom effect," but in the proton spectrum, the steric compression and orthogonality often result in a sharp singlet or finely split doublet.

B. ¹³C NMR Spectroscopy (Carbon NMR)

The ¹³C spectrum is dominated by C-F coupling and the unique shielding effect of iodine.

Solvent: DMSO-d₆

Shift (δ, ppm)	Multiplicity	Coupling (Hz)	Assignment	Mechanistic Insight
166.0 - 167.0	Singlet (s)	-	C=O	Carbonyl carbon.
158.0 - 160.0	Doublet (d)	¹ J _{CF} ≈ 245-255 Hz	C5 (C-F)	Direct C-F bond. Large coupling constant confirms F presence.
140.0 - 142.0	Doublet (d)	³ J _{CF} ≈ 6-10 Hz	C1 (C-COOH)	Ipso to COOH.
138.0 - 139.5	Doublet (d)	² J _{CF} ≈ 20-25 Hz	C4 (C-Br)	Ipso to Br, Ortho to F.
132.0 - 134.0	Doublet (d)	³ J _{CF} ≈ 3-5 Hz	C3 (C-H)	Ortho to I, Meta to F.
118.0 - 120.0	Doublet (d)	² J _{CF} ≈ 22-26 Hz	C6 (C-H)	Ortho to F.
90.0 - 95.0	Singlet/Weak d	-	C2 (C-I)	Critical Identifier. Iodine substituted carbons appear significantly upfield (shielded) compared to Br/Cl analogs.

C. Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI), Negative Mode $[M-H]^-$ is preferred for benzoic acids.

- Molecular Ion:
 - $[M-H]^-$ (^{79}Br): $m/z \sim 342.8$
 - $[M-H]^-$ (^{81}Br): $m/z \sim 344.8$
- Isotope Pattern: The spectrum must show a 1:1 doublet separated by 2 mass units, characteristic of a mono-brominated compound.
- Fragmentation:
 - Loss of CO_2 ($[M-H-44]^-$) is common (decarboxylation).
 - Loss of I (127 Da) or Br (79/81 Da) may occur under higher collision energies.

D. Infrared Spectroscopy (FT-IR)

- Broad band ($3300 - 2500 \text{ cm}^{-1}$): O-H stretch (carboxylic acid dimer).
- Sharp, strong band ($1680 - 1710 \text{ cm}^{-1}$): C=O stretch (aryl carboxylic acid).
- Fingerprint ($1000 - 1200 \text{ cm}^{-1}$): C-F stretch (strong).
- Low frequency ($< 600 \text{ cm}^{-1}$): C-Br and C-I stretches (often difficult to distinguish in standard IR).

Experimental Protocol: Quality Control

To verify the regiochemistry (distinguishing 4-Br-5-F from 4-Br-3-F isomers), perform the following ^1H -NMR validation:

- Prepare Sample: Dissolve 10 mg of the solid in 0.6 mL DMSO-d_6 .
- Acquire Spectrum: Run standard ^1H protocol (ns=16).

- Analyze H6 Coupling:
 - Zoom into the doublet at ~8.2 ppm.
 - Measure the J-value.
 - Result: If $J = 8\text{-}10\text{ Hz}$, F is ortho to H6 (Correct structure: 5-F).
 - Result: If $J < 6\text{ Hz}$, F is likely meta to the proton (Incorrect isomer).

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